

Essential Safety and Operational Protocols for Handling PHM-27 (human)

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Compound of Interest		
Compound Name:	PHM-27 (human)	
Cat. No.:	B15619957	Get Quote

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **PHM-27 (human)**, a bioactive peptide. Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of the product.

PHM-27 is an endogenous peptide product of human prepro-VIP and an analog of porcine PHI-27.[1] While specific hazard data for PHM-27 is not readily available, it is prudent to handle it with the same care as other bioactive peptides, for which the chemical, physical, and toxicological properties may not have been thoroughly investigated.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling PHM-27 in a laboratory setting. These recommendations are based on general best practices for handling bioactive peptides.



PPE Category	Item	Specification/Stand ard	Purpose
Eye/Face Protection	Safety Glasses or Goggles	ANSI Z87.1-compliant or European Standard EN166.[2]	Protects eyes from splashes or aerosols of peptide solutions.
Hand Protection	Disposable Nitrile Gloves	Powder-free	Prevents skin contact and contamination of the peptide sample.[3] [4]
Body Protection	Laboratory Coat	Standard	Protects clothing and skin from accidental spills.[3]
Respiratory Protection	Dust Mask/Respirator (optional)	N95 (US) or P1 (EN 143) for nuisance levels of dust.[5]	Recommended when handling lyophilized powder to avoid inhalation.[5] Not typically required for solutions under normal use.[2]

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- Lyophilized PHM-27 should be stored in a dark place at -20°C for long-term storage.[4][6]
 For short-term storage, 4°C is acceptable.[6]
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent moisture condensation, which can reduce peptide stability.[4]

Handling and Reconstitution:



- Preparation: Conduct all handling in a clean, designated area. For procedures that may generate aerosols or involve volatile solvents, a ventilated fume hood is recommended.[3]
- Personal Protective Equipment: Before handling, put on the appropriate PPE as detailed in the table above: a lab coat, safety glasses, and nitrile gloves.[2][3]
- Reconstitution: PHM-27 is typically a lyophilized powder.[7] Reconstitute the peptide using a sterile, appropriate solvent. For many peptides, sterile, distilled water or a buffer at a slightly acidic pH (around 5-6) is recommended for solution stability.[3][6]
- Aliquotting: To avoid repeated freeze-thaw cycles that can degrade the peptide, it is best practice to create single-use aliquots of the reconstituted solution.[3][4]
- Labeling: Clearly label all aliquots with the peptide name, concentration, and date of preparation.
- Storage of Solutions: Store peptide solutions at -20°C or -80°C for extended periods.[3]

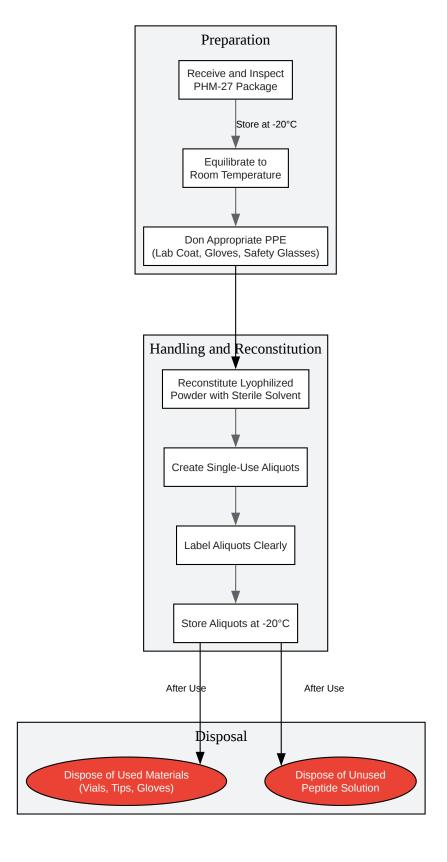
Disposal:

- All waste materials, including empty vials, used pipette tips, and gloves, should be disposed
 of in accordance with federal, state, and local environmental control regulations.[8]
- Unused peptide solutions should be disposed of as chemical waste. Do not pour down the drain.

Experimental Workflow for Safe Handling of PHM-27

The following diagram outlines the standard operating procedure for safely handling PHM-27 from receipt to disposal.





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Caption: Workflow for the safe handling of PHM-27 (human) in a laboratory setting.



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